

Advanced Synthesis Protocols: 5-Isopropoxy-2-methylaniline

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Compound of Interest

Compound Name: 5-Isopropoxy-2-methylaniline

CAS No.: 918445-10-0

Cat. No.: B1416478

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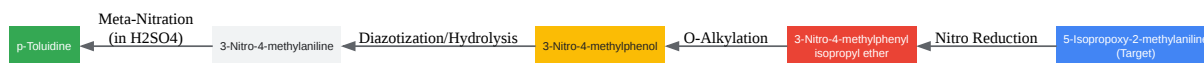
Executive Summary & Retrosynthetic Analysis

Target Molecule: **5-Isopropoxy-2-methylaniline** CAS: 134984-52-8 IUPAC Name: 5-(propan-2-yloxy)-2-methylaniline Core Challenge: Achieving the 1,2,5-substitution pattern.^[1] Direct nitration of 3-isopropoxytoluene or alkylation of 2-methyl-5-nitrophenol yields incorrect isomers (typically the 1,3,4- or 1,2,4-patterns).^[1]

Retrosynthetic Logic

The most reliable route constructs the 1,2,5-pattern by exploiting the meta-directing properties of the ammonium ion during the nitration of p-toluidine, followed by functional group interconversion.^[1]

- Target Disconnection: C–O bond (Ether formation) and N–O bond (Nitro reduction).
- Key Intermediate: 3-Nitro-4-methylphenol (3-nitro-p-cresol).^[1]
- Starting Material: p-Toluidine (4-methylaniline).^[1]



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Figure 1: Retrosynthetic pathway designed to secure the 1,2,5-substitution pattern.[1]

Detailed Synthesis Route

Step 1: Preparation of 3-Nitro-4-methylaniline

Objective: Introduce a nitro group meta to the amino group and ortho to the methyl group.[1]

Mechanism: Nitration in excess sulfuric acid protonates the amine to an anilinium ion (

), which is a strong meta-director.[1] This overrides the ortho/para directing power of the methyl group.

- Reagents: p-Toluidine, Conc.[1] H

SO

, HNO

(fuming or 70%).

- Procedure:

- Dissolve p-toluidine (1.0 eq) in conc. H

SO

(10-15 eq) at 0°C. Ensure complete protonation.

- Add HNO

(1.05 eq) dropwise, maintaining temperature <5°C.

- Stir for 2 hours at 0–10°C, then pour onto crushed ice.

- Neutralize with NH

OH to precipitate the product.

- Purification: Recrystallization from ethanol/water.
- Yield: Typically 60–70%.[\[2\]](#)[\[3\]](#)

Step 2: Conversion to 3-Nitro-4-methylphenol

Objective: Convert the amino group to a hydroxyl group via a diazonium intermediate.[\[1\]](#)

Reagents: NaNO

, H

SO

, H

O.[\[1\]](#)

- Procedure:

- Suspend 3-nitro-4-methylaniline in dilute H

SO

(35%).

- Cool to 0–5°C and add aqueous NaNO

(1.1 eq) dropwise to form the diazonium salt.

- Hydrolysis: Add the cold diazonium solution dropwise to a boiling solution of dilute H

SO

(10%).

- Reflux for 30 minutes until nitrogen evolution ceases.

- Cool and extract with ethyl acetate. Wash with brine, dry over MgSO

.[\[1\]](#)

- Yield: 75–85%.

Step 3: O-Alkylation (Williamson Ether Synthesis)

Objective: Selective alkylation of the phenol oxygen with an isopropyl group. Reagents: 2-Bromopropane (Isopropyl bromide), K

CO

, DMF (Dimethylformamide).^[1]

- Procedure:
 - Dissolve 3-nitro-4-methylphenol (1.0 eq) in anhydrous DMF (5 mL/g).
 - Add anhydrous K
 - CO
 - (2.0 eq). Stir for 15 minutes at room temperature.
 - Add 2-bromopropane (1.5 eq) dropwise.
 - Heat to 60°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1).
 - Workup: Dilute with water, extract with diethyl ether or MTBE. Wash organic layer with 1N NaOH (to remove unreacted phenol) and brine.
 - Product: 5-Isopropoxy-2-methylnitrobenzene (Intermediate).

Step 4: Nitro Reduction to Aniline

Objective: Reduction of the nitro group to the primary amine without cleaving the ether bond.

Reagents: H

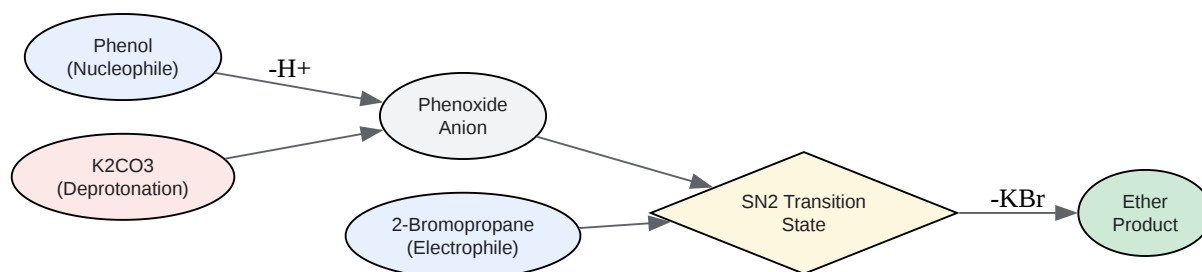
(balloon or Parr shaker), 10% Pd/C, Methanol.

- Procedure:
 - Dissolve the nitro intermediate in Methanol (10 mL/g).

- Add 10% Pd/C catalyst (5 wt% loading).
- Purge with Nitrogen, then stir under Hydrogen atmosphere (1 atm is usually sufficient; 3 atm for faster kinetics) at RT for 4–12 hours.
- Filtration: Filter through a Celite pad to remove catalyst.
- Concentration: Evaporate solvent under reduced pressure.
- Purification: If necessary, purify via column chromatography (SiO₂, Hexane/EtOAc) or recrystallize as the HCl salt.

Reaction Mechanism & Data Summary

The following diagram illustrates the critical O-alkylation mechanism, which is the key step for introducing the isopropoxy moiety.



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Figure 2: SN2 Mechanism for the formation of the isopropoxy ether linkage.[1]

Process Data Table

Step	Reaction Type	Key Reagents	Temp (°C)	Typical Yield	Critical Quality Attribute (CQA)
1	Nitration	p-Toluidine, H SO , HNO	<5	65%	Regioselectivity (Meta vs Ortho)
2	Hydrolysis	NaNO , H SO , H O	100 (Reflux)	80%	Complete conversion of diazonium
3	Alkylation	2-Bromopropane, K CO , DMF	60	90%	Removal of unreacted phenol
4	Reduction	H , Pd/C, MeOH	25	95%	Prevention of ether cleavage

Safety & Scalability Considerations

- Nitration: The nitration of p-toluidine is highly exothermic.[1] In a scale-up scenario, the addition of nitric acid must be strictly flow-controlled to prevent thermal runaway.[1] The use of excess sulfuric acid is vital to maintain the anilinium species; failure to do so will result in the formation of 2-nitro-4-methylaniline (the wrong isomer).[1]

- Diazotization: Diazonium salts are potentially explosive if dried. Always keep the intermediate in solution and proceed immediately to the hydrolysis step.
- Hydrogenation: Handle Raney Nickel (alternative catalyst) or Pd/C with care as they are pyrophoric when dry. Ensure inert atmosphere (Nitrogen/Argon) before introducing Hydrogen.

References

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- PubChem.3-Methyl-4-nitrophenol (Precursor Data).

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- To cite this document: BenchChem. [Advanced Synthesis Protocols: 5-Isopropoxy-2-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1416478/docs#advanced-synthesis-protocols-5-isopropoxy-2-methylaniline>]

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